

Application Notes and Protocols for GSK494581A GPR55 Activation Assay

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Compound of Interest

Compound Name: GSK494581A

Cat. No.: B1672390

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Introduction

GPR55 is a G protein-coupled receptor that has emerged as a promising therapeutic target for a range of physiological and pathological conditions. **GSK494581A** is a selective small-molecule agonist of human GPR55, belonging to the benzoylpiperazine class of compounds. Notably, **GSK494581A** does not exhibit agonistic activity at rodent GPR55, a critical consideration for preclinical model selection.^[1] Activation of GPR55 initiates a cascade of intracellular signaling events, primarily through the coupling to Gαq and Gα12/13 proteins. This leads to downstream effects such as intracellular calcium mobilization, RhoA activation, and phosphorylation of extracellular signal-regulated kinase (ERK).

These application notes provide detailed protocols for key functional assays to characterize the activation of human GPR55 by **GSK494581A**. The described methodologies include a calcium mobilization assay, a phospho-ERK1/2 AlphaScreen® SureFire® assay, and a β-arrestin recruitment assay.

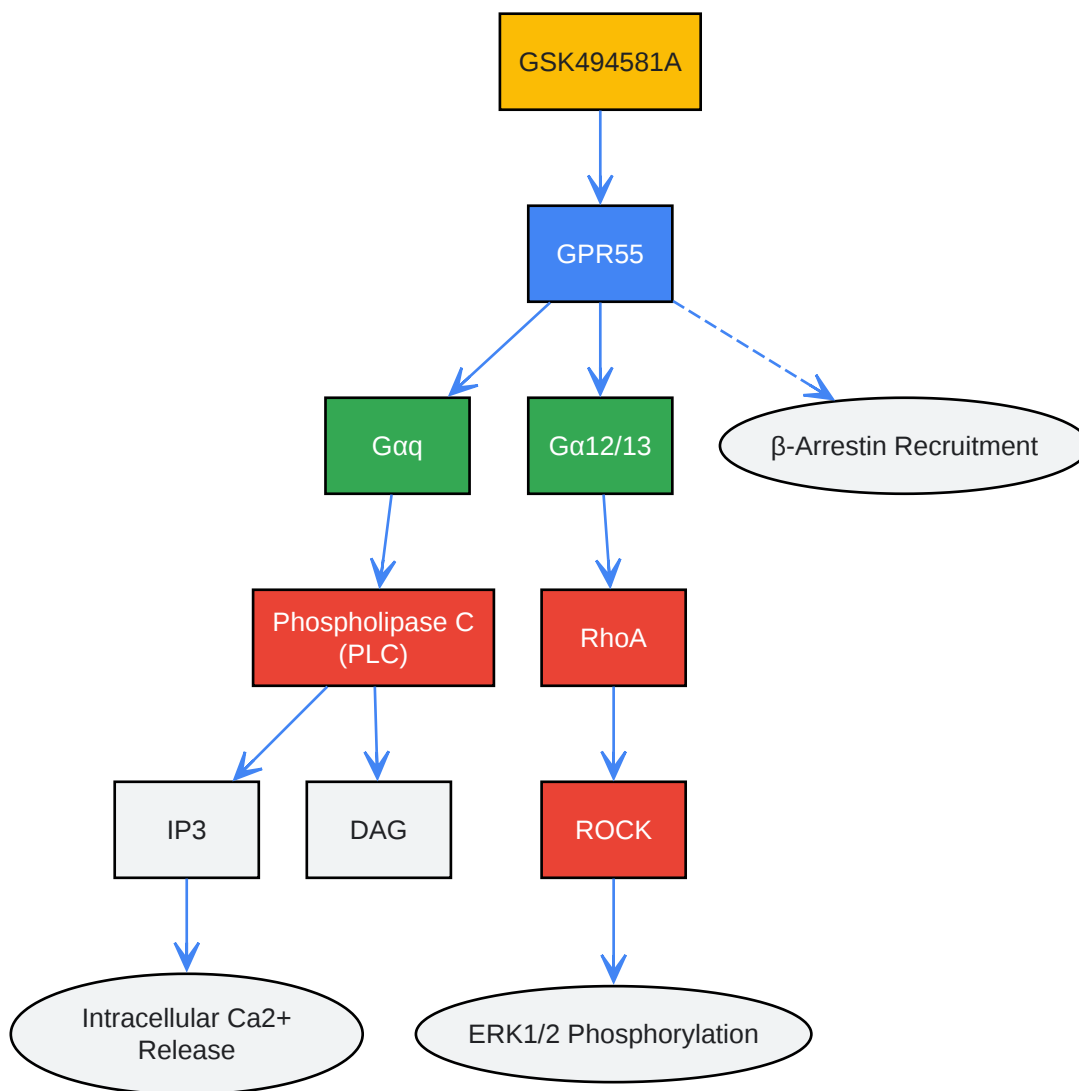
Data Presentation

Table 1: Quantitative Data for **GSK494581A** Activity at GPR55

Assay Type	Parameter	Value	Cell Line	Notes
Yeast Reporter Gene Assay	pEC50	6.5	Saccharomyces cerevisiae	Demonstrates direct activation of the GPR55 receptor.
Calcium Mobilization Assay	EC50	Correlated with yeast assay	GPR55-HEK293aeq	Suggests potent activation in mammalian cells. Specific EC50 value not yet published.
Phospho-ERK1/2 Assay	-	-	hGPR55-CHO	Data for GSK494581A is not publicly available. Related compounds show activity. [2]
β-Arrestin Recruitment Assay	-	-	PathHunter® CHO-K1 GPR55	Data for GSK494581A is not publicly available.

Signaling Pathways and Experimental Workflows

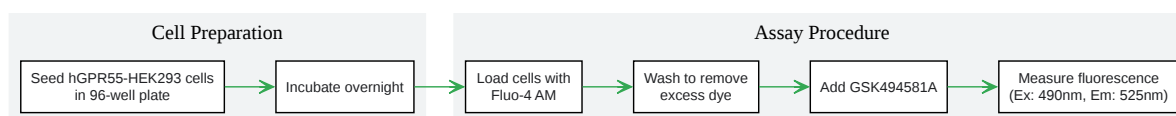
GPR55 Signaling Pathway Activated by GSK494581A



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Caption: GPR55 signaling cascade upon **GSK494581A** binding.

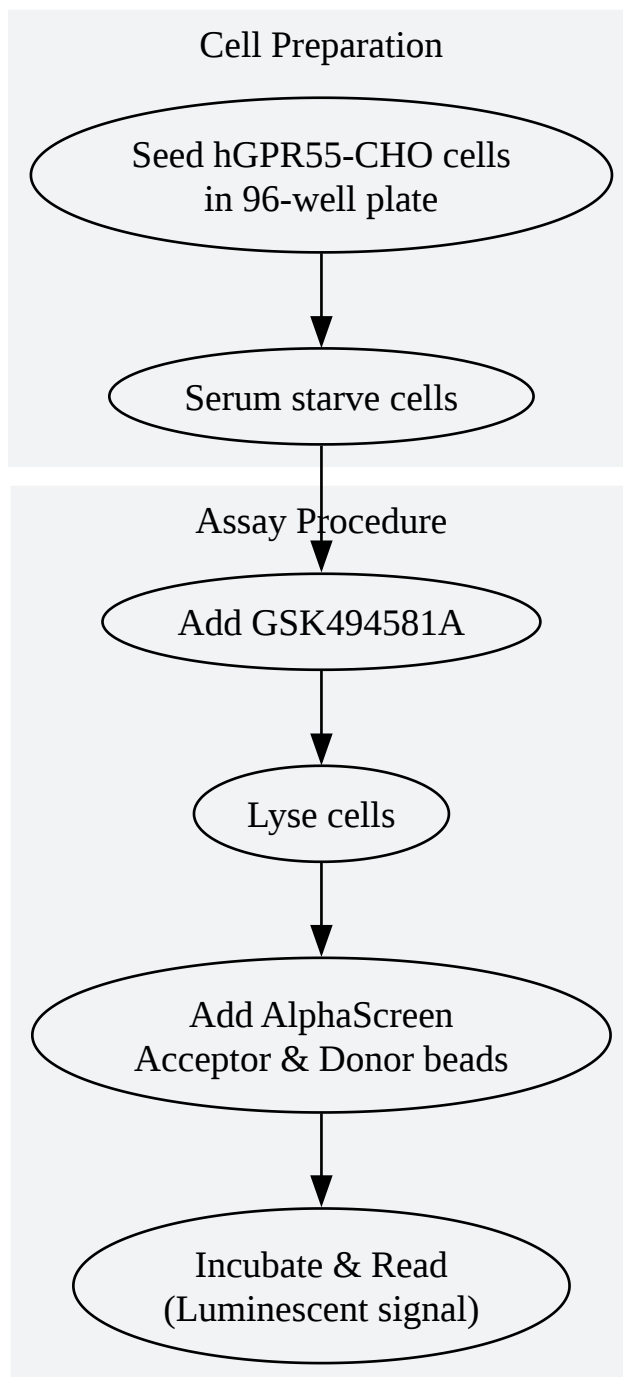
Experimental Workflow: Calcium Mobilization Assay



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Caption: Workflow for the GPR55 calcium mobilization assay.

Experimental Workflow: Phospho-ERK1/2 AlphaScreen Assaydot



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References

- 1. cosmobio.co.jp [cosmobio.co.jp]
- 2. Novel Potent and Selective Agonists of the GPR55 Receptor Based on the 3-Benzylquinolin-2(1H)-One Scaffold - PMC [pmc.ncbi.nlm.nih.gov]
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